

Application Notes and Protocols for Chronic Dextran Sulfate Sodium (DSS)-Induced Colitis

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Compound of Interest

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Introduction

Dextran sulfate sodium (DSS)-induced colitis is a widely utilized murine model for inflammatory bowel disease (IBD), particularly ulcerative colitis (UC). This model is valued for its simplicity, reproducibility, and the ability to induce acute, chronic, or relapsing inflammation by varying the concentration and administration frequency of DSS.^{[1][2][3][4]} Chronic exposure to DSS, a sulfated polysaccharide, is believed to be toxic to colonic epithelial cells, leading to a breakdown of the mucosal barrier and subsequent infiltration of inflammatory cells.^{[1][3][5]} The resulting pathology shares many clinical and histological features with human UC, making it an invaluable tool for studying IBD pathogenesis and for the preclinical evaluation of novel therapeutic agents.^{[1][3]}

This document provides a detailed protocol for the induction of chronic colitis using DSS in mice, including methods for disease activity assessment and a summary of key experimental parameters.

Key Experimental Parameters for Chronic DSS Colitis Induction

The severity of DSS-induced colitis can be influenced by several factors, including the mouse strain, DSS molecular weight, concentration, and the duration and frequency of administration.

[6] C57BL/6 mice are a commonly used strain due to their susceptibility to DSS.[3][7] The following table summarizes various reported protocols for chronic DSS colitis induction.

Parameter	Protocol 1	Protocol 2	Protocol 3	Protocol 4
Mouse Strain	C57BL/6	C57BL/6	C57BL/6	Swiss Webster
DSS Concentration	2.5% (w/v)	3.5% (w/v)	2% (w/v)	5% (w/v)
DSS Administration	5 consecutive days	4 days per cycle	5 days per cycle	7 consecutive days
Rest Period (Water)	14 days	4 days between cycles	5 days between cycles	2-5 weeks
Number of Cycles	1 or more cycles	2 cycles	3 cycles	1 cycle
Reference	[2]	[7]	[8]	[9]

Experimental Protocol: Chronic DSS-Induced Colitis

This protocol describes a cyclical administration method to induce chronic colitis in mice.

Materials:

- Dextran Sulfate Sodium (DSS), molecular weight 36,000–50,000 Da
- Sterile, distilled water
- Animal caging and husbandry supplies
- Animal balance
- Reagents for Disease Activity Index (DAI) assessment (e.g., fecal occult blood test kit)
- Formalin (10% neutral buffered) for tissue fixation

- Standard histology equipment and reagents (paraffin, microtome, hematoxylin and eosin stains)

Procedure:

- Animal Acclimation: House 8-10 week old male C57BL/6 mice in standard laboratory conditions for at least one week prior to the start of the experiment to allow for acclimation.
- Preparation of DSS Solution: Prepare a 2-3% (w/v) DSS solution in sterile drinking water. The solution should be prepared fresh and can be filtered through a 0.22 μ m filter.[\[10\]](#)
- Induction of Colitis (Cyclical Administration):
 - Cycle 1: Replace the regular drinking water with the DSS solution and provide it ad libitum for 5-7 consecutive days.[\[2\]](#)[\[8\]](#)
 - Rest Period 1: After the DSS administration period, replace the DSS solution with regular drinking water for 7-14 days.[\[1\]](#)[\[2\]](#)
 - Subsequent Cycles: Repeat the cycle of DSS administration followed by a rest period for a total of 2-4 cycles to establish chronic inflammation.[\[1\]](#)[\[7\]](#)[\[11\]](#)
- Daily Monitoring and Disease Activity Index (DAI) Scoring:
 - Monitor the mice daily for body weight, stool consistency, and the presence of blood in the stool.[\[1\]](#)[\[7\]](#)
 - Calculate the Disease Activity Index (DAI) score for each mouse based on the parameters in the table below. The DAI is a composite score of these three clinical signs.[\[3\]](#)[\[6\]](#)[\[12\]](#)[\[13\]](#)

Score	Weight Loss (%)	Stool Consistency	Rectal Bleeding
0	<1	Normal, well-formed pellets	No blood
1	1-5		
2	5-10	Loose stools	Slight bleeding
3	10-15		
4	>15	Diarrhea	Gross bleeding

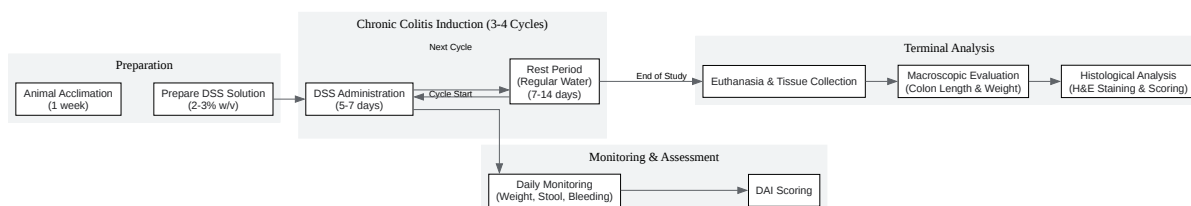
Note: The DAI is calculated by summing the scores for weight loss, stool consistency, and rectal bleeding and dividing by 3.[\[12\]](#)

- Termination of Experiment and Tissue Collection:
 - At the end of the final cycle (or at predetermined time points), euthanize the mice according to approved institutional animal care and use committee (IACUC) protocols.
 - Carefully dissect the entire colon from the cecum to the anus.
 - Measure the length and weight of the colon.
 - Prepare a "Swiss roll" of the colon and fix it in 10% neutral buffered formalin for at least 24 hours for subsequent histological analysis.[\[5\]](#)
- Histological Analysis:
 - Process the fixed colonic tissue, embed in paraffin, and cut 5 μ m sections.[\[5\]](#)
 - Stain the sections with hematoxylin and eosin (H&E).
 - Score the stained sections for the severity of inflammation and tissue damage. A common scoring system evaluates the extent of inflammatory cell infiltration and mucosal damage (e.g., crypt loss, ulceration).[\[5\]](#)[\[14\]](#)

Score	Inflammation Severity	Mucosal Damage
0	None	Normal mucosal architecture
1	Mild infiltration	Focal crypt damage
2	Moderate infiltration	Multifocal crypt damage
3	Severe infiltration with edema	Extensive crypt damage and ulceration

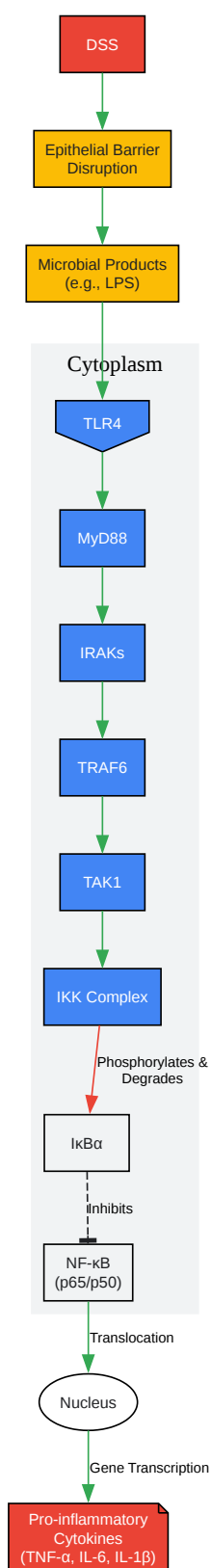
Experimental Workflow and Signaling Pathway Diagrams

To visualize the experimental process and a key molecular pathway involved in DSS-induced colitis, the following diagrams are provided.



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Experimental workflow for chronic DSS colitis induction.



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Simplified NF-κB signaling pathway in DSS colitis.

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